

In-Depth Technical Guide: 2-(3,4-Dichlorophenyl)benzonitrile

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Compound of Interest

Compound Name: 2-(3,4-Dichlorophenyl)benzonitrile

CAS No.: 1352318-58-1

Cat. No.: B567271

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(3,4-Dichlorophenyl)benzonitrile**, a biaryl nitrile compound of significant interest in medicinal chemistry and materials science. The biaryl scaffold is a privileged structure in numerous approved pharmaceuticals, while the nitrile moiety offers unique electronic and steric properties, acting as a versatile functional group for molecular recognition and metabolic stability.^[1] This document delineates the core identification, physicochemical characteristics, a robust synthetic pathway via Suzuki-Miyaura coupling, a complete analytical validation workflow, and the scientific rationale for its application in drug discovery. Due to the compound's novelty, direct experimental data is limited; therefore, this guide synthesizes information from established chemical principles and data from closely related analogues to provide a predictive and scientifically grounded resource.

Core Compound Identification

Precise identification is the foundation of all subsequent research and development. The following identifiers for **2-(3,4-Dichlorophenyl)benzonitrile** are based on its verified chemical structure.

Identifier	Value	Source
IUPAC Name	2-(3,4-Dichlorophenyl)benzonitrile	-
CAS Number	1352318-58-1	[2]
Molecular Formula	C ₁₃ H ₇ Cl ₂ N	-
Molecular Weight	248.11 g/mol	-
Canonical SMILES	<chem>C1=CC=C(C(=C1)C#N)C2=CC(=C(C=C2)Cl)Cl</chem>	Computationally Generated
InChI	InChI=1S/C13H7Cl2N/c14-10-5-6-12(13(15)7-10)11-4-2-1-3-9(11)8-16/h1-7H	Computationally Generated
InChIKey	LJPZFLHHDXHDDG-UHFFFAOYSA-N	Computationally Generated

Note: Standard identifiers such as InChI and InChIKey were computationally generated from the known structure, as a dedicated entry was not available in major public databases at the time of this guide's compilation.

Physicochemical Properties and Scientific Rationale

The physicochemical properties of a compound dictate its behavior in biological and chemical systems, influencing everything from solubility and permeability to target binding and metabolic fate.

General Properties of the Nitrile Group: The nitrile group is a potent electron-withdrawing moiety with a linear geometry. This creates a strong molecular dipole, increasing polarity and the potential for hydrogen bonding with biological targets.[3] Although nitriles do not self-associate via hydrogen bonds, the nitrogen's lone pair can act as a hydrogen bond acceptor

from water or amino acid residues, enhancing solubility and target affinity.^[3] Crucially, the nitrile group is often metabolically stable and can serve as a bioisostere for carbonyls, halogens, or hydroxyl groups, making it a valuable tool in lead optimization.^[1]

Predicted & Analogous Physicochemical Data: While experimental data for **2-(3,4-Dichlorophenyl)benzonitrile** is not readily available, the properties can be reliably predicted and contextualized by examining its close structural isomer, 2-(2,4-Dichlorophenyl)benzonitrile (CAS 70269-63-9).

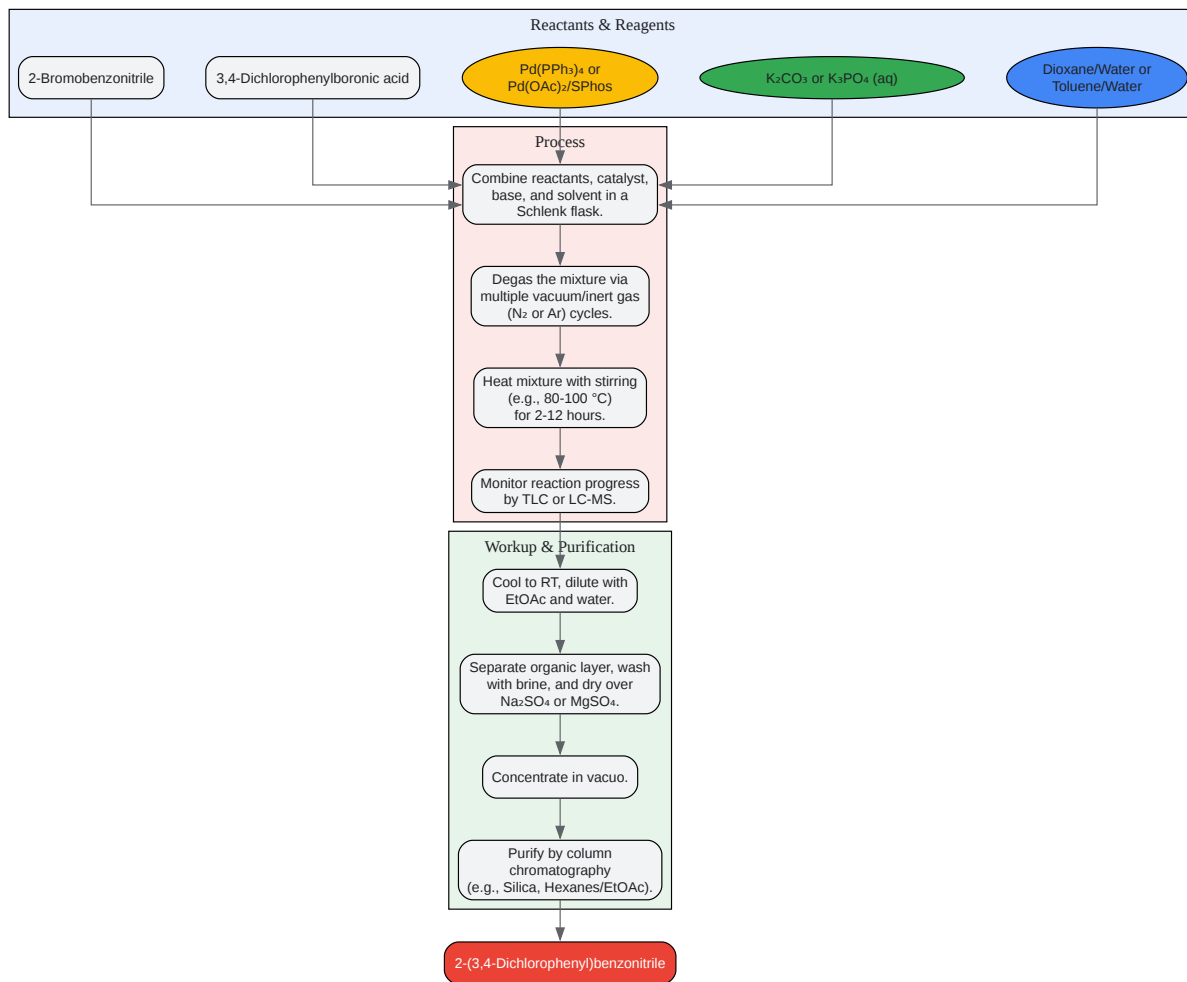
Property	Predicted/Analogous Value	Significance in Drug Development
XLogP3	4.9	Indicates high lipophilicity, suggesting good membrane permeability but potentially lower aqueous solubility. This is a key parameter for oral bioavailability and CNS penetration.
Topological Polar Surface Area (TPSA)	23.8 Å ²	This low TPSA value is well within the typical range for orally bioavailable drugs and compounds capable of crossing the blood-brain barrier.
Hydrogen Bond Acceptor Count	1 (from nitrile N)	The single, well-defined hydrogen bond acceptor allows for specific, directional interactions with protein targets, contributing to binding affinity and selectivity.
Rotatable Bond Count	1 (C-C bond between rings)	Low rotational freedom imparts a degree of conformational rigidity, which can be advantageous for binding affinity by reducing the entropic penalty upon binding to a target.

Synthesis Protocol: Palladium-Catalyzed Suzuki-Miyaura Coupling

The creation of the C(sp²)-C(sp²) bond between the two aromatic rings is most effectively achieved via a palladium-catalyzed cross-coupling reaction. The Suzuki-Miyaura coupling is the

method of choice due to its high functional group tolerance, mild reaction conditions, and the commercial availability of the necessary building blocks.

Reaction Scheme: (3,4-Dichlorophenyl)boronic acid + 2-Bromobenzonitrile → **2-(3,4-Dichlorophenyl)benzonitrile**



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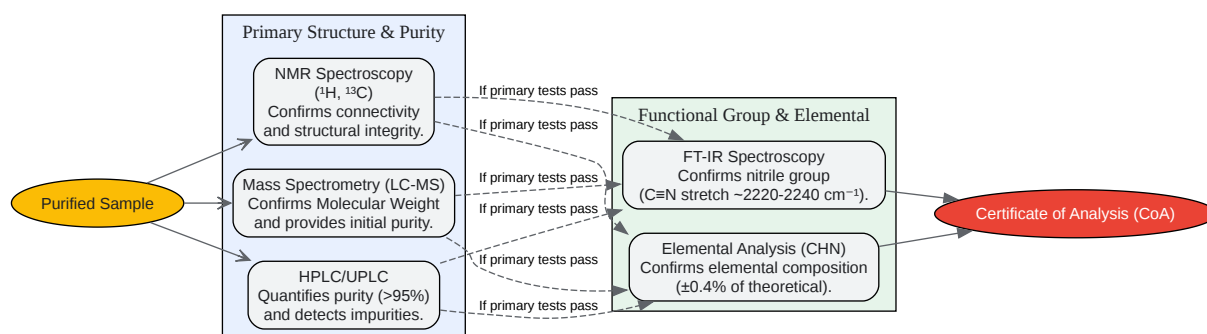
Caption: Proposed Suzuki-Miyaura cross-coupling workflow.

Detailed Step-by-Step Methodology:

- **Vessel Preparation:** To a flame-dried Schlenk flask equipped with a magnetic stir bar and reflux condenser, add 2-bromobenzonitrile (1.0 eq), (3,4-dichlorophenyl)boronic acid (1.1 eq), and potassium carbonate (2.0 eq).
- **Catalyst Addition:** Add the palladium catalyst, for example, Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.03 eq). The choice of catalyst and ligand (e.g., Pd(OAc)₂ with a ligand like SPhos) can be critical and may require optimization.
- **Solvent Addition & Degassing:** Add a degassed solvent mixture, such as 1,4-dioxane and water (e.g., 4:1 v/v). The system must be thoroughly degassed by subjecting it to at least three cycles of vacuum followed by backfilling with an inert gas (Nitrogen or Argon) to prevent oxidation of the Pd(0) catalyst.
- **Reaction:** Heat the reaction mixture to 80-100 °C with vigorous stirring. Monitor the reaction's completion using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Aqueous Workup:** Upon completion, cool the mixture to room temperature. Dilute with ethyl acetate and water. Transfer to a separatory funnel and separate the layers.
- **Extraction & Drying:** Extract the aqueous layer twice more with ethyl acetate. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate or magnesium sulfate.
- **Purification:** Filter the drying agent and concentrate the solvent under reduced pressure. Purify the resulting crude solid/oil by flash column chromatography on silica gel, typically using a hexanes/ethyl acetate gradient, to yield the pure **2-(3,4-Dichlorophenyl)benzonitrile**.

Analytical Characterization Workflow

A self-validating system of orthogonal analytical techniques is required to unequivocally confirm the identity, purity, and structure of the synthesized compound.



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Caption: Orthogonal analytical characterization workflow.

1. Mass Spectrometry (MS):

- Technique: Electrospray Ionization (ESI) coupled with a Time-of-Flight (TOF) or Quadrupole analyzer.
- Expected Result: A prominent molecular ion peak $[M+H]^+$ at $m/z \approx 248.00$, exhibiting the characteristic isotopic pattern for a molecule containing two chlorine atoms (a cluster of peaks with relative intensities of approximately 9:6:1). This confirms the molecular weight and elemental composition.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The spectrum will show a complex multiplet region for the aromatic protons (7 total) between approximately δ 7.2 and 7.9 ppm. The specific splitting patterns will confirm the 2- and 3,4- substitution patterns on the respective rings.
- ¹³C NMR: The spectrum will display 9 distinct signals for the aromatic carbons and one for the nitrile carbon (C≡N), typically observed around δ 117-120 ppm. The carbon attached to

the nitrile group and the four carbons bonded to chlorine will appear as quaternary signals.

3. Infrared (IR) Spectroscopy:

- Technique: Attenuated Total Reflectance (ATR) FT-IR.
- Expected Result: A sharp, strong absorption band in the range of $2220\text{--}2240\text{ cm}^{-1}$ is a definitive indicator of the nitrile ($\text{C}\equiv\text{N}$) functional group. Additional bands in the aromatic region ($1450\text{--}1600\text{ cm}^{-1}$) and C-Cl stretching region ($600\text{--}800\text{ cm}^{-1}$) will also be present.

4. High-Performance Liquid Chromatography (HPLC):

- Technique: Reverse-phase HPLC with a C18 column and a water/acetonitrile or water/methanol gradient, monitored by a UV detector (e.g., at 254 nm).
- Expected Result: A single major peak with a purity level of $\geq 95\%$ is required. This technique is crucial for quantifying purity and identifying any minor impurities from the synthesis.

Applications in Drug Discovery & Rationale

The **2-(3,4-Dichlorophenyl)benzonitrile** scaffold is a compelling starting point for drug discovery programs for several scientifically grounded reasons:

- **Biaryl Core:** Biaryl motifs are prevalent in pharmaceuticals as they can effectively mimic peptide bonds and position functional groups in precise three-dimensional orientations to interact with protein binding sites. This structural rigidity can lead to high-affinity interactions.
- **Nitrile as a Pharmacophore:** The nitrile group is more than a simple structural element; it is an active pharmacophore. Its strong dipole can engage in favorable polar interactions, and its ability to act as a hydrogen bond acceptor is critical for molecular recognition at the active site of many enzymes and receptors.
- **Metabolic Stability and Pharmacokinetics:** Incorporation of a nitrile group can enhance a molecule's pharmacokinetic profile. It is generally resistant to metabolic degradation and can improve properties like solubility and bioavailability, which are critical for developing viable drug candidates.^[1]

- Covalent Inhibition Potential: While stable, the nitrile group can be electronically activated by adjacent ring systems to act as a "warhead" for covalent inhibition, reacting with nucleophilic residues like cysteine or serine in an enzyme's active site. This can lead to highly potent and durable therapeutic effects.

Given these features, this compound and its derivatives are prime candidates for screening and development in therapeutic areas such as oncology, virology, and inflammatory diseases, where kinase, protease, or other enzyme inhibition is a validated therapeutic strategy.

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